

Solubility of 2-Benzofurylboronic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Benzofurylboronic acid

Cat. No.: B1272953

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This technical guide provides a comprehensive overview of the available solubility data for **2-Benzofurylboronic acid**. Designed for researchers, scientists, and professionals in drug development, this document compiles qualitative solubility information, quantitative data for analogous compounds, and detailed experimental protocols for solubility determination.

Introduction to 2-Benzofurylboronic Acid

2-Benzofurylboronic acid is an organic compound featuring a benzofuran ring substituted with a boronic acid group. Boronic acids are a class of organoboranes characterized by a carbon-boron bond and are widely utilized in organic chemistry, particularly in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds. Their ability to form reversible covalent complexes with diols, such as sugars, also makes them valuable in the development of sensors and therapeutics. An understanding of the solubility of **2-Benzofurylboronic acid** is critical for its application in various synthetic and biological contexts.

Solubility Data for 2-Benzofurylboronic Acid

Qualitative Solubility

Publicly available data on the quantitative solubility of **2-Benzofurylboronic acid** is limited. However, multiple sources indicate that **2-Benzofurylboronic acid** is "soluble in water".^{[1][2][3]} The extent of this solubility (i.e., concentration at a given temperature) is not specified. It is also known to have a melting point of 114-116 °C.^{[1][2][3][4]}

Quantitative Solubility of Analogous Phenylboronic Acids

In the absence of specific quantitative data for **2-Benzofurylboronic acid**, the solubility of structurally related phenylboronic acids in various organic solvents can provide valuable insights. The following tables summarize the mole fraction solubility of phenylboronic acid and its isobutoxy-substituted isomers at different temperatures.^[5] This data illustrates how solubility is influenced by the solvent and the substitution pattern on the phenyl ring.

Table 1: Mole Fraction Solubility (x) of Isobutoxyphenylboronic Acid Isomers in Various Organic Solvents^[5]

| Solvent | Temperature (K) | ortho-Isobutoxyphenylboronic Acid (x) | meta-Isobutoxyphenylboronic Acid (x) | para-Isobutoxyphenylboronic Acid (x) |
|-------------------|-----------------|---------------------------------------|--------------------------------------|--------------------------------------|
| Chloroform | 293.15 | 0.045 | 0.008 | 0.006 |
| | 303.15 | 0.075 | 0.014 | |
| | 313.15 | 0.120 | 0.024 | |
| | 323.15 | 0.185 | 0.041 | |
| 3-Pentanone | 293.15 | 0.135 | 0.028 | 0.022 |
| | 303.15 | 0.190 | 0.045 | |
| | 313.15 | 0.260 | 0.070 | |
| | 323.15 | 0.350 | 0.105 | |
| Acetone | 293.15 | 0.150 | 0.040 | 0.032 |
| | 303.15 | 0.210 | 0.062 | |
| | 313.15 | 0.285 | 0.092 | |
| | 323.15 | 0.380 | 0.130 | |
| Dipropyl Ether | 293.15 | 0.035 | 0.007 | 0.005 |
| | 303.15 | 0.055 | 0.011 | |
| | 313.15 | 0.085 | 0.018 | |
| | 323.15 | 0.125 | 0.028 | |
| Methylcyclohexane | 293.15 | 0.002 | < 0.001 | < 0.001 |
| | 303.15 | 0.003 | < 0.001 | |
| | 313.15 | 0.005 | 0.001 | |
| | 323.15 | 0.008 | 0.002 | |

Table 2: Mole Fraction Solubility (x) of Phenylboronic Acid in Various Organic Solvents[6]

| Solvent | Temperature (K) | Phenylboronic Acid (x) |
|-------------------|-----------------|------------------------|
| Chloroform | 293.15 | 0.015 |
| | 303.15 | 0.025 |
| | 313.15 | 0.040 |
| | 323.15 | 0.065 |
| Acetone | 293.15 | 0.120 |
| | 303.15 | 0.170 |
| | 313.15 | 0.235 |
| | 323.15 | 0.320 |
| Dipropyl Ether | 293.15 | 0.030 |
| | 303.15 | 0.048 |
| | 313.15 | 0.075 |
| | 323.15 | 0.115 |
| Methylcyclohexane | 293.15 | < 0.001 |
| | 303.15 | < 0.001 |
| | 313.15 | 0.001 |
| | 323.15 | 0.002 |

Experimental Protocol for Solubility Determination

A widely used and reliable method for determining the solubility of boronic acids in organic solvents is the dynamic or synthetic method.[5][7] This method involves the visual or instrumental observation of the dissolution of a solid in a liquid upon controlled heating.

Principle

A biphasic sample of the boronic acid and the chosen solvent with a precisely known composition is prepared. The mixture is heated at a constant, slow rate while being vigorously stirred. The temperature at which the last solid particles disappear, resulting in a clear, single-phase solution, is recorded as the equilibrium solubility temperature for that specific composition.^[5] The disappearance of turbidity can be monitored by measuring the intensity of a light beam passing through the sample.^[7]

Apparatus and Materials

- Jacketed glass vessel
- Magnetic stirrer and stir bar
- Calibrated temperature probe
- Luminance probe or a light source and detector
- Heating/cooling circulator
- Analytical balance
- Boronic acid of interest (e.g., **2-Benzofurylboronic acid**)
- High-purity solvents

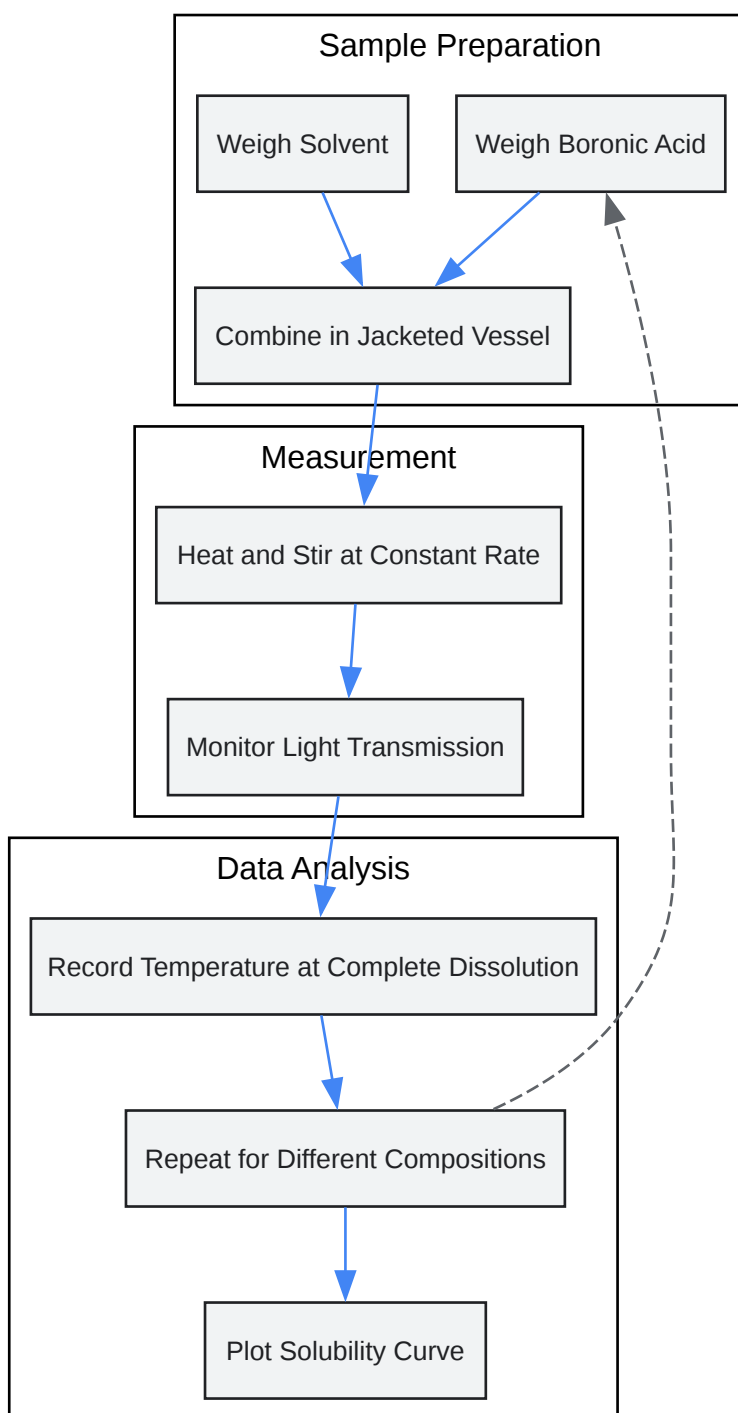
Procedure

- **Sample Preparation:** Accurately weigh the boronic acid and the selected solvent into the jacketed glass vessel. The composition should be known with a high degree of accuracy.^[5]
- **Heating and Stirring:** The biphasic sample is heated at a slow, constant rate (e.g., 0.3 K/h) while being vigorously stirred to ensure a homogenous mixture.^[5]
- **Turbidity Measurement:** The intensity of a light beam passing through the sample is continuously monitored. As the solid dissolves, the turbidity of the mixture decreases, and the light transmission increases.^[5]

- **Equilibrium Point Determination:** The temperature at which the turbidity completely disappears, and the light transmission reaches a maximum and plateaus, is recorded as the solid-liquid equilibrium point for that specific mole fraction.^[5]
- **Data Collection:** Repeat the procedure for a range of compositions to generate a solubility curve (mole fraction vs. temperature) for the boronic acid in the specific solvent.

Visualizations

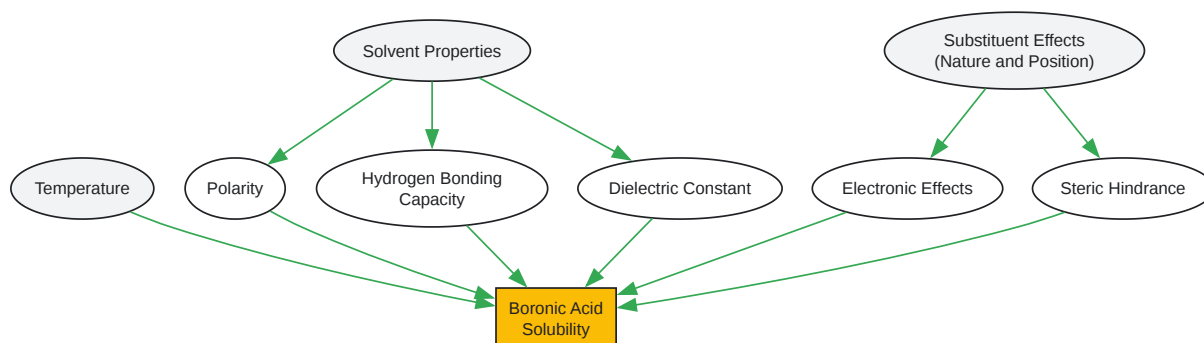
Experimental Workflow for Solubility Determination



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Caption: Experimental workflow for determining boronic acid solubility using the dynamic method.

Factors Influencing Boronic Acid Solubility



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Caption: Key factors that influence the solubility of boronic acids in different solvents.

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